

# An In-depth Technical Guide to the Safety and Handling of Hexyltrimethylammonium Bromide

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## Compound of Interest

Compound Name: Hexyltrimethylammonium

Cat. No.: B102394

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This guide provides comprehensive safety and handling information for **Hexyltrimethylammonium** bromide (HTAB), a quaternary ammonium compound utilized in various pharmaceutical, cosmetic, and chemical synthesis applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**Hexyltrimethylammonium** bromide is a white powder.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	2650-53-5	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>22</sub> BrN	[1][2][3]
Molecular Weight	224.18 g/mol	[1][2]
Appearance	White solid/powder	[1]
Melting Point	183 - 187 °C	[1]
Synonyms	N,N,N-Hexyltrimethylammonium bromide	[1]

## Hazard Identification and Classification

**Hexyltrimethylammonium** bromide is classified as a hazardous substance. The following table outlines its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[2][3][4]

## Toxicology Profile

While extensive toxicological data for **Hexyltrimethylammonium** bromide is not readily available, the existing classifications indicate a potential for irritation upon contact.[5] The primary routes of exposure are inhalation, skin contact, and eye contact.

Exposure Route	Symptoms and Effects
Inhalation	May cause respiratory irritation.[2][3][5]
Skin Contact	Causes skin irritation.[2][3]
Eye Contact	Causes serious eye irritation.[2][3]
Ingestion	First aid is not generally required, but a poison information center or doctor should be contacted if in doubt.[6]

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to the following protocols is mandatory to minimize exposure and ensure safety.

#### 4.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust generation.[\[3\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)

#### 4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[8\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator.[\[8\]](#)

#### 4.3. Hygiene Measures

- Wash hands thoroughly after handling the compound.[\[3\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[\[3\]](#)

## Storage and Disposal

#### 5.1. Storage

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[8\]](#)
- Store locked up.[\[3\]](#)[\[5\]](#)

- Some sources recommend storing under an inert gas as the compound may be hygroscopic.  
[1][5]

## 5.2. Disposal

- Dispose of contents and container in accordance with local, regional, and national regulations.[3]
- Do not allow the product to enter drains.

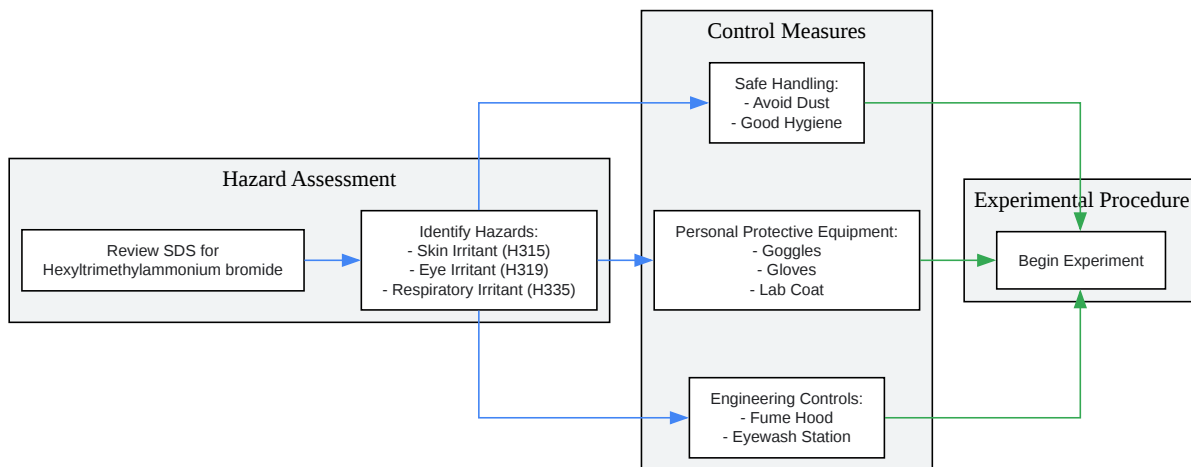
## First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing. If irritation persists, seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[5]

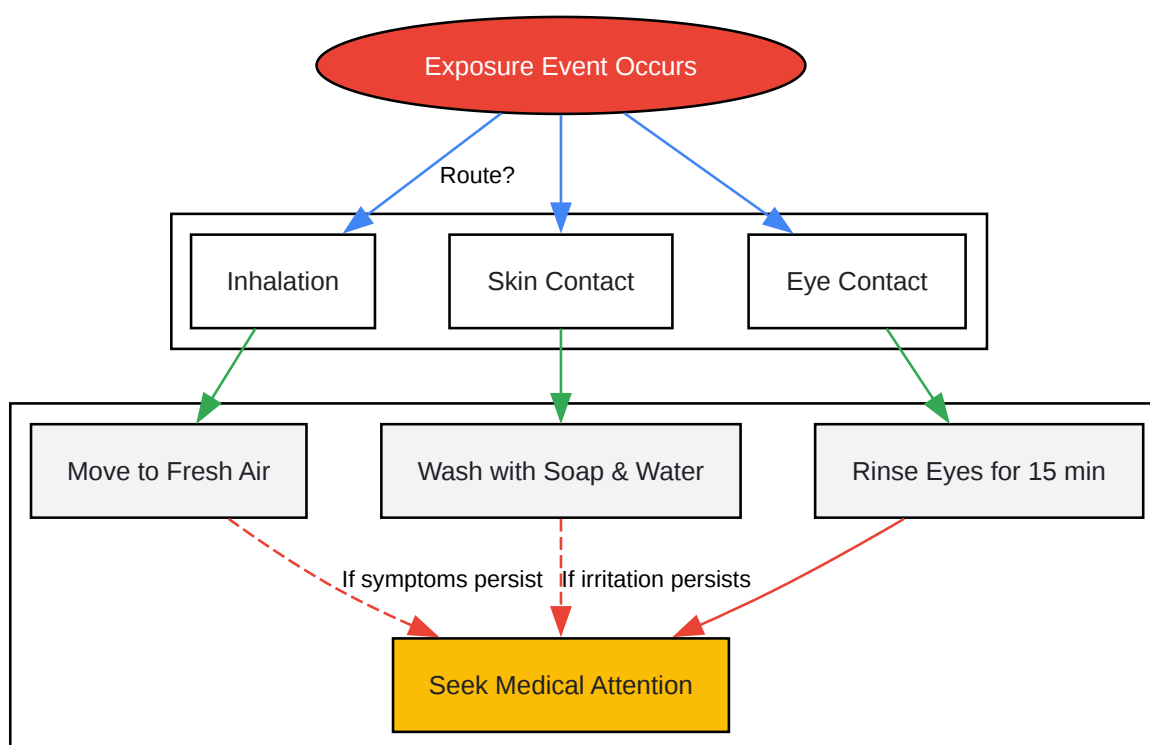
## Visualized Workflows

The following diagrams illustrate key safety and response workflows.



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Caption: Hazard Identification and Mitigation Workflow.



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Caption: First Aid Decision Tree for Exposures.

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